

# Safety, handling, and storage of 4-Fluorobenzenesulfonamide

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## Compound of Interest

Compound Name: 4-Fluorobenzenesulfonamide

Cat. No.: B1215347

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## An In-depth Technical Guide to the Safety, Handling, and Storage of 4-Fluorobenzenesulfonamide

This guide provides comprehensive safety information, handling procedures, and storage requirements for **4-Fluorobenzenesulfonamide** (CAS No: 402-46-0). It is intended for researchers, scientists, and professionals in drug development and other fields who handle this compound. **4-Fluorobenzenesulfonamide** is a versatile intermediate used in the synthesis of various biologically active molecules, including antibacterial agents and potential anti-tumor drugs.[1][2][3]

## Physical and Chemical Properties

**4-Fluorobenzenesulfonamide** is a white to almost white crystalline powder.[1][2] Its physical and chemical properties are crucial for its application and safe handling.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> FNO <sub>2</sub> S	[1][2][4]
Molecular Weight	175.18 g/mol	[1][2][4]
Appearance	White to almost white powder/crystal	[1][2][3]
Melting Point	124-127 °C	[1][2][4][5]
Boiling Point	307.9 ± 44.0 °C (Predicted)	[1][4][5]
Density	1.428 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][4][5]
Water Solubility	Soluble	[1][5][6]
Methanol Solubility	Soluble (30 mg/ml)	[1]
pKa	10.00 ± 0.10 (Predicted)	[1][5]
Flash Point	140 °C	[4]

## Hazard Identification and Toxicology

Understanding the hazards associated with **4-Fluorobenzenesulfonamide** is fundamental to its safe use. It is classified as an irritant and can be toxic.[5][7]

GHS Hazard Classifications[7][8]

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin
Skin Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation

## Toxicological Data

Test	Route	Species	Dose	Reference(s)
LD50	Intraperitoneal	Mouse	562 mg/kg	[4]

## Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain the integrity of the compound.

## Precautions for Safe Handling

- Avoid contact with skin, eyes, and personal clothing.[9]
- Wash hands and any exposed skin thoroughly after handling.[9][10][11]
- Use only in a well-ventilated area or outdoors, preferably under a chemical fume hood.[9][10][12]
- Avoid breathing dust, fumes, or spray.[9][10]
- Do not eat, drink, or smoke when using this product.[10][11]
- Minimize dust generation and accumulation.[9]

## Conditions for Safe Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][9][10][13]
- Keep away from sources of ignition.[9]
- Store locked up.[9][11][13]
- Incompatible materials include strong oxidizing agents and strong reducing agents.[6][13]

Diagram 1: Safe Handling and Storage Workflow

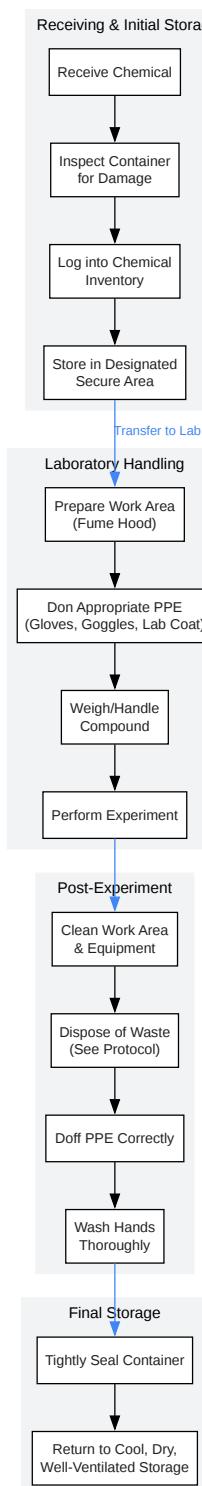
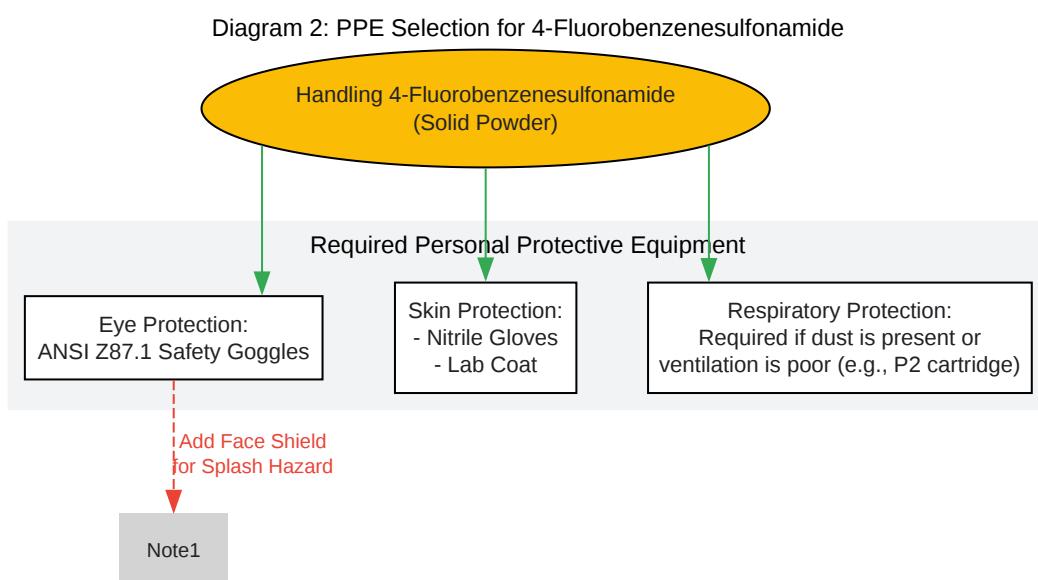
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Diagram 1: Safe Handling and Storage Workflow

# Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure during handling.

- Eye/Face Protection: Wear chemical safety goggles or glasses. A face shield may be necessary if there is a risk of splashing.[9][10][14]
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile). [9][10][13] Long pants and closed-toe shoes are required.[14]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator with appropriate cartridges (e.g., type P2).[8][10]



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Diagram 2: PPE Selection for **4-Fluorobenzenesulfonamide**

## Emergency Procedures

In the event of an emergency, prompt and correct action is essential.

## First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[9][10][13]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical attention.	[9][10][13]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Obtain medical attention.	[9][10][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.	[9][10]

## Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[10][12][13]
- **Hazardous Combustion Products:** Thermal decomposition can release irritating and toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon oxides (CO, CO<sub>2</sub>), sulfur oxides, and gaseous hydrogen fluoride (HF).[10][12][13]

## Accidental Release Measures

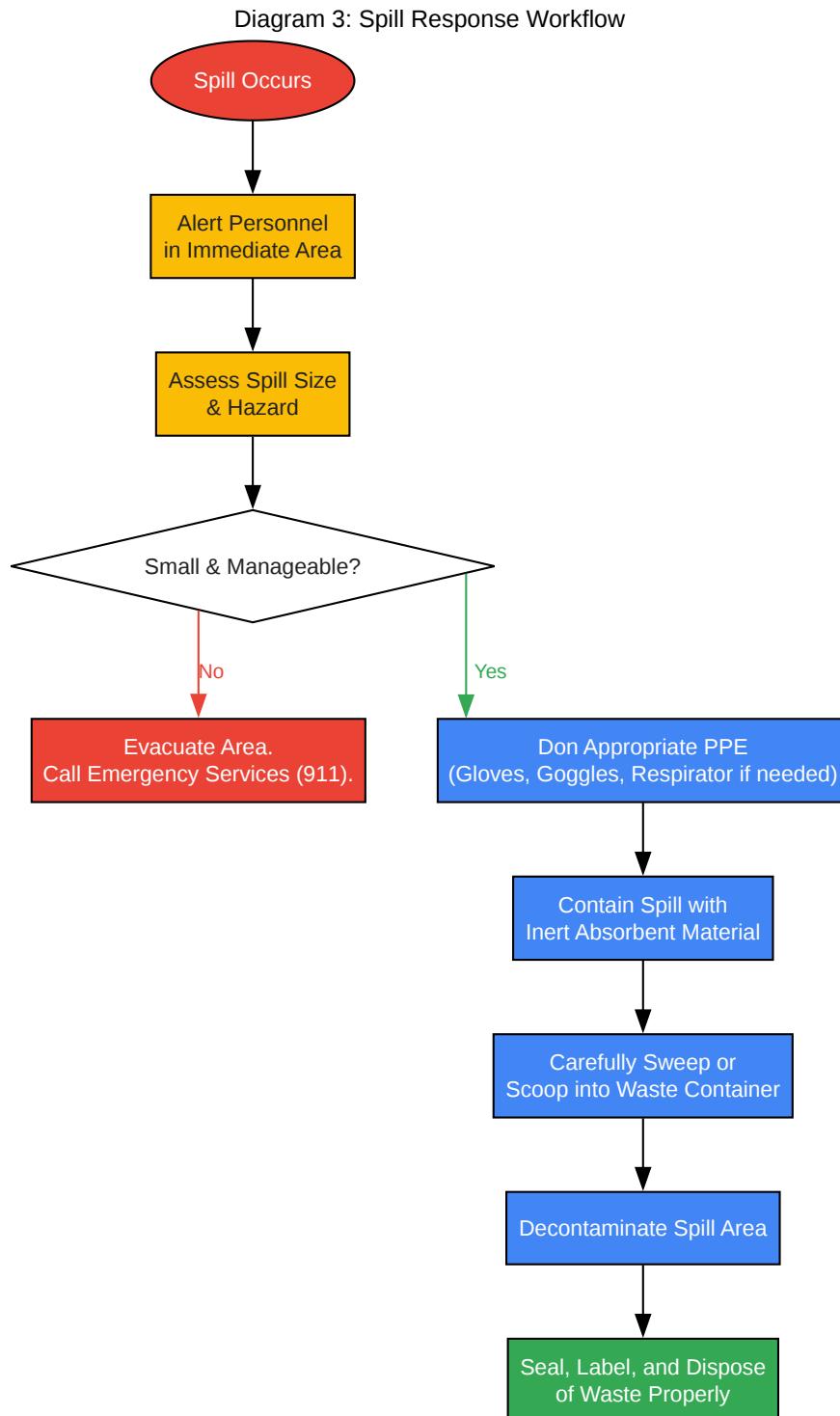
- Personal Precautions: Wear appropriate protective equipment (see Section 4) and keep unprotected personnel away. Ensure adequate ventilation.[9][13]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[9]
- Methods for Cleaning Up: For small spills, vacuum, sweep up, or absorb with inert material and place it into a suitable, labeled disposal container.[9][15] For large spills, stop the flow of material if safe to do so and dike the spilled material.[15]

## Experimental Protocols

### Protocol 1: Standard Operating Procedure for Handling 4-Fluorobenzenesulfonamide

- Preparation:
  - Verify that an appropriate eyewash station and safety shower are accessible.[10][13]
  - Designate a work area, preferably within a certified chemical fume hood.
  - Assemble all necessary equipment and reagents.
  - Don the required PPE: safety goggles, nitrile gloves, and a lab coat.[8]
- Execution:
  - Carefully open the container.
  - Weigh the required amount of **4-Fluorobenzenesulfonamide** on a tared weigh boat. Minimize the creation of dust.
  - Transfer the compound to the reaction vessel.
  - Tightly reseal the source container immediately after use.
- Post-Handling:

- Clean the work surface and any contaminated equipment.
- Dispose of contaminated disposables (e.g., weigh boats, gloves) in a designated hazardous waste container.[\[16\]](#)
- Remove PPE in the correct order to avoid self-contamination.
- Wash hands thoroughly with soap and water.[\[10\]](#)



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Diagram 3: Spill Response Workflow

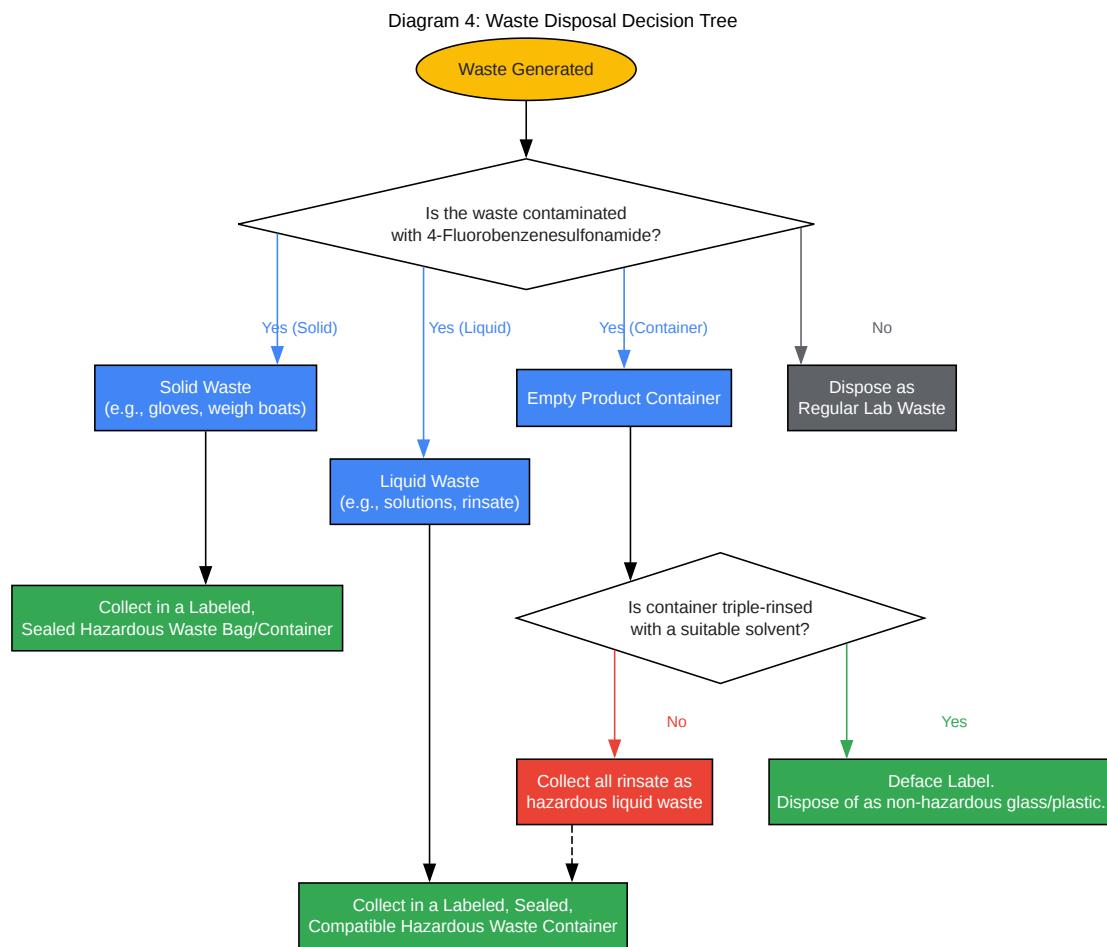
## Protocol 2: Emergency Protocol for Spills of 4-Fluorobenzenesulfonamide

- Immediate Action:
  - Alert all personnel in the immediate vicinity of the spill.[17]
  - If the spill is large, flammable vapors are present, or you feel unwell, evacuate the area immediately and call for emergency assistance.[17]
- Containment (for manageable spills):
  - Ensure the area is well-ventilated. Turn off any ignition sources.[17]
  - Don appropriate PPE, including gloves, goggles, and respiratory protection if necessary.[9]
  - Prevent further spread. For powders, avoid actions that make it airborne. For solutions, use an inert absorbent material to create a dike around the spill.[9][15]
- Cleanup:
  - Carefully sweep up the solid material and place it in a clearly labeled, sealable container for hazardous waste.[13]
  - Wipe the spill area with a damp cloth or absorbent pad, also placing this into the hazardous waste container.
  - Clean the surface thoroughly to remove any residual contamination.[15]
- Reporting and Restocking:
  - Report the incident to the laboratory supervisor or safety officer.
  - Dispose of the hazardous waste according to institutional and local regulations.[16]
  - Restock the spill kit.[18]

## Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or into the environment.[9][19]

Dispose of contents and the container to an approved waste disposal plant.[9][11][13]



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